

Comprehensive NMR Spectral Analysis of 1-Methyl-4-methylidenecyclohexane: A Technical Guide

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Compound of Interest

Compound Name: 1-methyl-4-methylidenecyclohexane

CAS No.: 2808-80-2

Cat. No.: B1297829

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Introduction & Pharmacological Relevance

1-Methyl-4-methylidenecyclohexane (also known as 1-methyl-4-methylenecyclohexane) is a versatile cycloalkene building block utilized extensively in organic synthesis and drug development. Its rigid cyclohexane scaffold, combined with an exocyclic double bond, makes it an ideal precursor for stereoselective functionalizations, such as hydroboration, epoxidation, and allylic bromination[1]. Accurate structural characterization of this compound via Nuclear Magnetic Resonance (NMR) spectroscopy is paramount for ensuring regiochemical and stereochemical fidelity in downstream synthetic workflows[2].

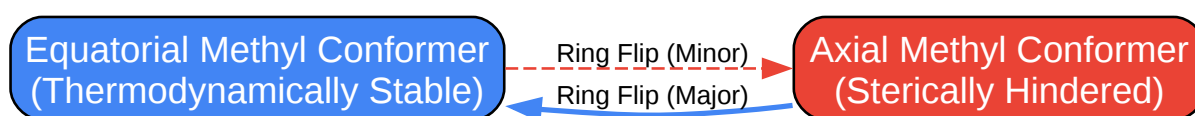
Structural Dynamics and Conformational Bias

The molecule features a 1,4-disubstitution pattern on a cyclohexane ring. The exocyclic methylene group (=CH

) at C4 introduces sp

hybridization, flattening that portion of the ring slightly and altering the typical chair conformation dynamics.

The methyl group at C1 dictates the conformational equilibrium. To avoid severe 1,3-diaxial interactions with the axial protons at C3 and C5, the methyl group heavily favors the equatorial position. Consequently, the NMR spectra reflect a time-averaged structure that is heavily biased toward the equatorial conformer, resulting in distinct chemical shifts for the axial and equatorial protons across the ring system.



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Figure 1: Conformational equilibrium favoring the equatorial methyl conformer.

Self-Validating NMR Acquisition Protocol

To ensure high-fidelity data acquisition, the following protocol is designed as a self-validating system. Each step contains an internal check to guarantee data integrity before proceeding to the next phase.

Step 1: Sample Preparation

- Action: Dissolve 15 mg of high-purity **1-methyl-4-methylidenecyclohexane** in 0.6 mL of deuterated chloroform (CDCl

) containing 0.03% v/v tetramethylsilane (TMS).

- Causality: CDCl

is chosen for its non-polar nature, which perfectly solvates the non-polar hydrocarbon analyte, while its deuterium provides a robust lock signal for the spectrometer.

- Validation Check: Visually inspect the NMR tube against a light source. The solution must be perfectly clear. Any suspended particulates will cause magnetic susceptibility gradients,

leading to broadened spectral lines.

Step 2: Tuning and Shimming

- Action: Insert the sample into a 400 MHz (or higher) NMR spectrometer. Lock the magnetic field to the deuterium resonance of CDCl₃

and perform automated gradient shimming.

- Causality: Shimming homogenizes the B

magnetic field across the sample volume, which is critical for resolving fine J-coupling multiplets in the aliphatic envelope.

- Validation Check: Measure the full width at half maximum (FWHM) of the TMS peak at 0.00 ppm. It must be ≤ 0.5 Hz. If broader, manual shimming of the Z1 and Z2 gradients is required.

Step 3:

¹H NMR Acquisition

- Action: Execute a standard 1D proton pulse sequence (e.g., zg30) using 16 scans, an acquisition time of 3 seconds, and a relaxation delay (D1) of 1 second.
- Causality: A 30-degree flip angle ensures rapid longitudinal relaxation (T₁) recovery, preventing signal saturation of the methyl protons.
- Validation Check: The signal-to-noise (S/N) ratio of the exocyclic methylene protons (~4.6 ppm) must exceed 100:1.

Step 4:

¹³C NMR Acquisition

- Action: Execute a proton-decoupled

¹³C pulse sequence (e.g., zgpg30) with 512-1024 scans and a D1 of 2 seconds.

- Causality: Broadband decoupling collapses C-H multiplets into sharp singlets, drastically increasing sensitivity through the Nuclear Overhauser Effect (NOE).
- Validation Check: The quaternary carbon signal (~149 ppm) must be cleanly resolved from the baseline noise (S/N > 10:1), as quaternary carbons lack NOE enhancement and have longer T₁ relaxation times.

H NMR Spectral Elucidation

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H NMR spectrum of **1-methyl-4-methylenecyclohexane** is characterized by three distinct regions: the downfield olefinic protons, the mid-field allylic protons, and the upfield aliphatic envelope.

Table 1:

H NMR Spectral Data Summary (400 MHz, CDCl₃)

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Chemical Shift (δ , ppm)	Multiplicity	Integration	Coupling (J, Hz)	Assignment
4.60 – 4.65	m	2H	-	=CH (Exocyclic methylidene)
2.20 – 2.35	m	2H	-	H-3 , H-5 (Allylic, equatorial)
1.85 – 2.00	m	2H	-	H-3 , H-5 (Allylic, axial)
1.45 – 1.65	m	3H	-	H-1 (Methine), H-2 , H-6
1.05 – 1.25	m	2H	-	H-2 , H-6
0.90	d	3H	~6.5	-CH (Methyl group at C1)

Mechanistic Insights:

- Exocyclic Methylidene (4.60 - 4.65 ppm): The two protons on the exocyclic double bond appear as a multiplet due to long-range allylic coupling (J) with the equatorial protons at C3 and C5. Their downfield position is caused by the diamagnetic anisotropy of the

-bond.

- Allylic Protons (1.85 - 2.35 ppm): The protons at C3 and C5 are allylic to the double bond. The equatorial protons are deshielded more than their axial counterparts due to their spatial orientation relative to the

-cloud[1].

- Methyl Group (0.90 ppm): The C1 methyl group appears as a distinct doublet due to vicinal coupling (

J) with the C1 methine proton.

C NMR and DEPT Spectral Elucidation

Carbon-13 NMR provides a definitive map of the molecular backbone. The symmetry of the molecule (a plane passing through C1 and C4) reduces the number of distinct carbon signals from 8 to 6.

Table 2:

C NMR Spectral Data Summary (101 MHz, CDCl

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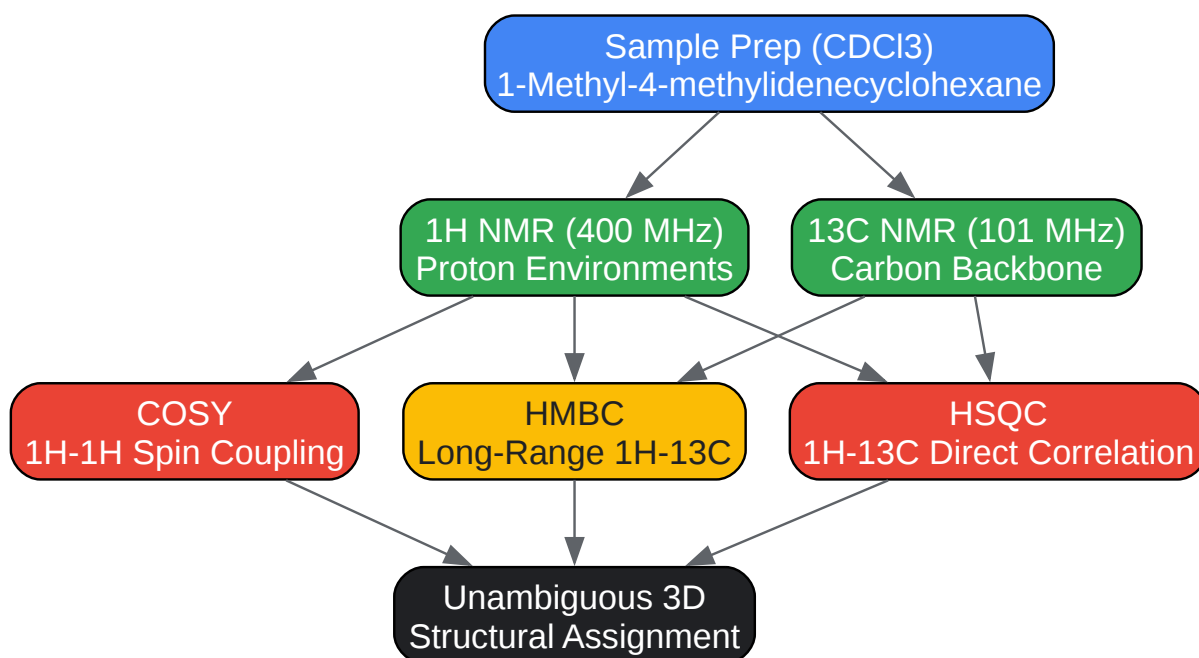
Chemical Shift (δ , ppm)	Type (DEPT-135)	Carbon Environment	Assignment
~149.5	C (Invisible)	Alkene quaternary carbon	C-4
~106.8	CH (Negative)	Exocyclic methylenide	=CH
~35.2	CH (Negative)	Allylic methylene	C-3, C-5
~34.8	CH (Negative)	Aliphatic methylene	C-2, C-6
~32.5	CH (Positive)	Aliphatic methine	C-1
~22.1	CH (Positive)	Aliphatic methyl	-CH

Mechanistic Insights:

- Quaternary Alkene Carbon (149.5 ppm): C4 is highly deshielded due to sp hybridization and lacks attached protons, making it invisible in DEPT-135 spectra.
- Symmetry Equivalency: C2 is equivalent to C6, and C3 is equivalent to C5. The allylic carbons (C3/C5) are shifted slightly downfield relative to C2/C6 due to the electron-withdrawing nature of the adjacent sp center[3].

Multidimensional NMR Workflows

To resolve the overlapping aliphatic envelope (1.0 - 1.7 ppm), 2D NMR techniques are strictly required to establish an unambiguous assignment.



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Figure 2: Multidimensional NMR workflow for unambiguous structural elucidation.

- COSY (Correlation Spectroscopy): Maps the continuous spin system from the C1 methyl doublet through the C1 methine, down to the C2/C6 and C3/C5 methylenes.
- HSQC (Heteronuclear Single Quantum Coherence): Correlates each proton to its directly attached carbon, separating overlapping proton signals based on the wider dispersion of the C spectrum.
- HMBC (Heteronuclear Multiple Bond Correlation): Confirms the quaternary C4 position by showing strong J correlations from the exocyclic =CH protons to the C3/C5 allylic carbons.

References

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- [1] Title: Cyclohexene, 4-(bromomethyl)-1-methyl- | 61860-11-5 Source: Benchchem URL:
- [3] Title: Handbook of heterogeneous catalytic hydrogenation for organic synthesis Source: Dr. Hazhan URL:

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Sources

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